

# Technical Guide: Physicochemical Properties of (2,5-Dichloropentyl)ammonium chloride

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## Compound of Interest

Compound Name: (2,5-Dichloropentyl)ammonium chloride

Cat. No.: B1363522

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Audience: Researchers, scientists, and drug development professionals.

## Introduction

**(2,5-Dichloropentyl)ammonium chloride** is a halogenated alkylammonium salt. This technical guide provides a comprehensive overview of its known physicochemical properties, compiled from available chemical data sources. The document is intended to serve as a foundational resource for researchers and professionals engaged in chemical synthesis and drug development. The guide includes a summary of quantitative data, a generalized experimental protocol for its synthesis, and a visualization of the synthetic workflow.

## Physicochemical Properties

The physicochemical properties of **(2,5-Dichloropentyl)ammonium chloride** and its corresponding free base, 2,5-dichloropentylamine, are summarized below. These properties are essential for understanding the compound's behavior in various chemical and biological systems.

## Quantitative Data Summary

Property	(2,5-Dichloropentyl)ammonium chloride	2,5-Dichloropentylamine (Free Base)
CAS Number	62922-45-6	108766-06-9
Molecular Formula	C <sub>5</sub> H <sub>12</sub> Cl <sub>3</sub> N	C <sub>5</sub> H <sub>11</sub> Cl <sub>2</sub> N
Molecular Weight	192.51 g/mol	156.05 g/mol
Melting Point	148-151 °C	Not available
Boiling Point	Not available	214 °C
Density	Not available	1.131 g/cm <sup>3</sup>
Water Solubility	302 g/L	Not available
Flash Point	Not available	83 °C
pKa (Predicted)	Not available	8.18 ± 0.10

## Experimental Protocols

### Synthesis of (2,5-Dichloropentyl)ammonium chloride

A detailed, step-by-step experimental protocol for the synthesis of **(2,5-Dichloropentyl)ammonium chloride** is not readily available in the public scientific literature. However, a general synthetic approach can be inferred from standard organic chemistry principles and published methods for analogous compounds. The synthesis would likely proceed in two main stages: the dichlorination of a suitable pentylamine precursor followed by the formation of the hydrochloride salt.

#### Stage 1: Dichlorination of a Pentylamine Derivative

The synthesis would likely start from a protected pentylamine or a precursor that can be converted to an amine. A plausible route involves the selective chlorination of a pentane backbone. Reagents such as N-chlorosuccinimide (NCS) in the presence of a radical initiator or other chlorinating agents could be employed. The selectivity of the chlorination at the 2 and 5 positions would be a critical challenge to overcome, potentially requiring a multi-step synthesis involving the introduction of directing groups.

An alternative approach could involve starting with a precursor that already contains the desired chloro-substituents, which is then converted to the amine.

#### Stage 2: Formation of the Ammonium Chloride Salt

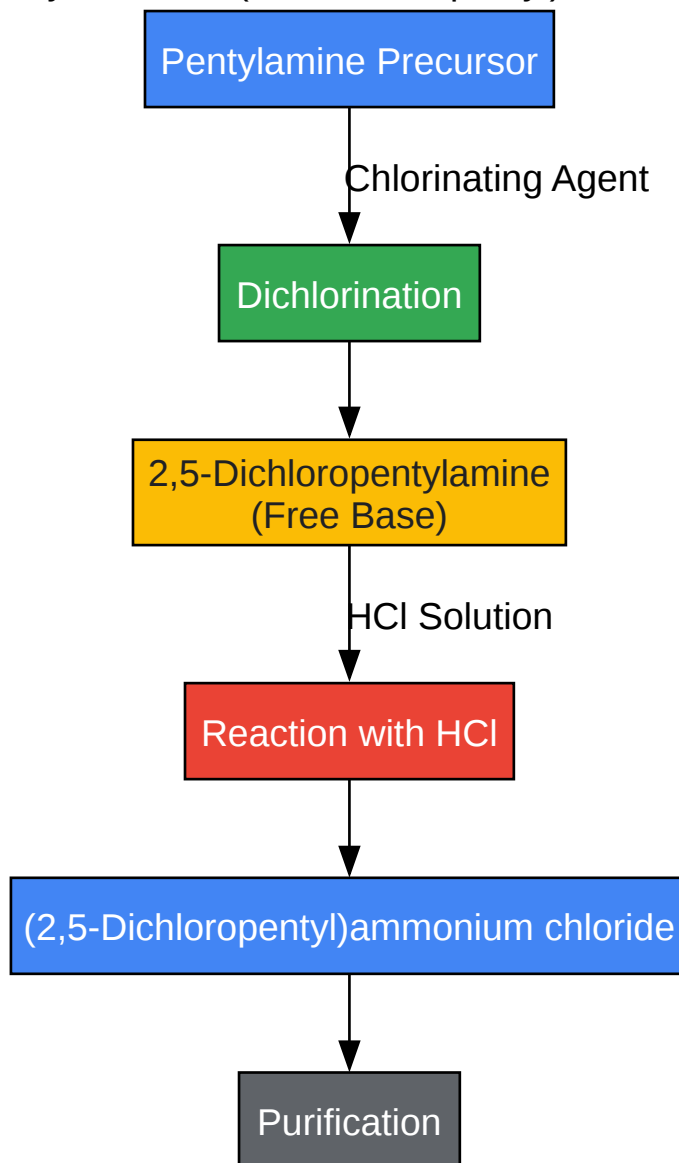
Once 2,5-dichloropentylamine (the free base) is synthesized and purified, it can be converted to its hydrochloride salt. This is typically achieved by dissolving the free base in a suitable organic solvent, such as diethyl ether or isopropanol, and then treating it with a solution of hydrochloric acid (e.g., HCl in ether or gaseous HCl). The **(2,5-Dichloropentyl)ammonium chloride** will precipitate out of the solution and can then be collected by filtration, washed with a cold solvent, and dried under vacuum.

## Mandatory Visualizations

### Generalized Synthetic Workflow

The following diagram illustrates a generalized workflow for the synthesis of **(2,5-Dichloropentyl)ammonium chloride**.

## Generalized Synthesis of (2,5-Dichloropentyl)ammonium chloride



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Caption: Generalized workflow for the synthesis of **(2,5-Dichloropentyl)ammonium chloride**.

## Biological Activity and Signaling Pathways

As of the date of this guide, no specific studies on the biological activity or the associated signaling pathways of **(2,5-Dichloropentyl)ammonium chloride** have been identified in the reviewed scientific literature. Quaternary ammonium compounds, as a broad class, are known to exhibit diverse biological activities, including antimicrobial and cytotoxic effects. However, the

specific biological profile of **(2,5-Dichloropentyl)ammonium chloride** remains to be elucidated through dedicated research.

## Conclusion

This technical guide provides the currently available physicochemical data for **(2,5-Dichloropentyl)ammonium chloride**. While key properties such as molecular weight, melting point, and solubility are documented, a detailed experimental protocol for its synthesis and information on its biological activity are lacking in the public domain. The provided generalized synthetic workflow offers a conceptual framework for its preparation. Further research is required to fully characterize this compound and to explore its potential applications in medicinal chemistry and other scientific fields.

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